

Solubility of C.I. Direct Blue 80 in aqueous and organic solvents

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A Technical Guide to the Solubility of C.I. Direct Blue 80

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **C.I. Direct Blue 80** (CAS No. 12222-00-3), a double azo, metal complex dye. The document compiles available quantitative data, outlines a general experimental protocol for solubility determination, and presents a visual workflow for this procedure. It is crucial to distinguish **C.I. Direct Blue 80** from C.I. Acid Blue 80 (CAS No. 4474-24-2), as they are distinct chemical compounds with different properties, and literature can sometimes be ambiguous.

Quantitative Solubility Data

The solubility of a dye is a critical parameter influencing its application, formulation, and environmental fate. **C.I. Direct Blue 80** is characterized by its high affinity for aqueous media.

Table 1: Quantitative Solubility of C.I. Direct Blue 80

Solvent System	Temperature	Solubility
Water	20°C	26.12 g/L[1][2]
Organic Solvents	-	Data not available



Note: While qualitative descriptions indicate **C.I. Direct Blue 80** has very good water solubility, precise quantitative data in various organic solvents is not readily available in the reviewed literature.[3] Researchers should experimentally determine solubility in specific organic solvents as required for their applications.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye like **C.I. Direct Blue 80** in a given solvent. This method is based on the principle of creating a saturated solution and subsequently measuring the concentration of the dissolved solute.

Objective: To determine the saturation solubility of **C.I. Direct Blue 80** in a specified solvent at a constant temperature.

Materials:

- C.I. Direct Blue 80 powder
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Volumetric flasks
- Thermostatic shaker or water bath
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis Spectrophotometer
- Analytical balance
- Pipettes

Methodology:

Preparation of Calibration Curve:



- Prepare a stock solution of **C.I. Direct Blue 80** of a known concentration (e.g., 1 g/L) in the chosen solvent.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for C.I. Direct Blue 80 using the UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve, which should conform to the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Add an excess amount of C.I. Direct Blue 80 powder to a known volume of the solvent in a sealed container (e.g., a centrifuge tube or flask). The presence of undissolved solid is essential to ensure saturation.
 - Place the container in a thermostatic shaker or water bath set to the desired experimental temperature (e.g., 20°C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure the solution is fully saturated. Continuous agitation is required.
- Separation of Undissolved Solute:
 - After equilibration, remove the container from the shaker.
 - To separate the undissolved dye from the saturated solution, either centrifuge the sample at high speed or filter the solution using a chemically inert syringe filter (e.g., PTFE or nylon) that does not adsorb the dye. This step must be performed quickly to minimize temperature fluctuations.
- Concentration Measurement:
 - Carefully take an aliquot of the clear supernatant (the saturated solution).



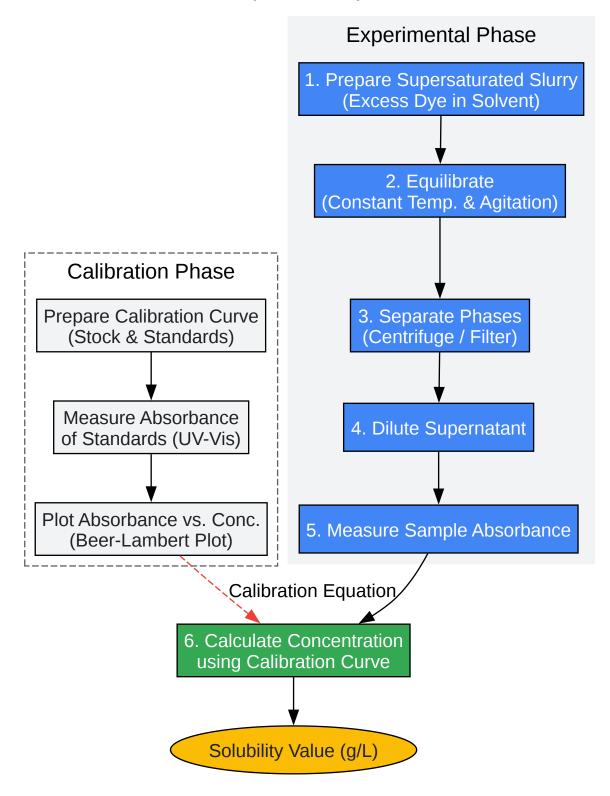
- Dilute the aliquot with a known volume of the solvent to bring its absorbance within the linear range of the previously established calibration curve.
- Measure the absorbance of the diluted sample at λmax using the UV-Vis spectrophotometer.
- Calculation of Solubility:
 - Using the equation from the calibration curve, determine the concentration of the diluted sample.
 - Calculate the concentration of the original, undiluted saturated solution by multiplying the
 result by the dilution factor. This value represents the solubility of C.I. Direct Blue 80 in
 the solvent at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining dye solubility.



Workflow for Dye Solubility Determination



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Caption: Workflow for the experimental determination of dye solubility.



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